

magnesium metaborate chemical formula and properties

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Compound of Interest

Compound Name: Magnesium metaborate

Cat. No.: B083440

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An In-depth Technical Guide to Magnesium Metaborate

Magnesium metaborate is an inorganic compound with applications spanning the pharmaceutical industry, materials science, and chemical synthesis. This guide provides a comprehensive overview of its chemical formula, properties, and synthesis, tailored for researchers, scientists, and drug development professionals.

Chemical Formula and Nomenclature

Magnesium metaborate is most commonly represented by the chemical formula $\text{Mg}(\text{BO}_2)_2$. The anhydrous form has the molecular formula B_2MgO_4 . It is also referred to as magnesium diborate. The CAS Registry Number for this compound is 13703-82-7. Hydrated forms of **magnesium metaborate** also exist, such as **magnesium metaborate monohydrate**, with the formula $\text{Mg}(\text{BO}_2)_2 \cdot \text{H}_2\text{O}$.

Chemical and Physical Properties

Magnesium metaborate is a white, crystalline solid, appearing as a colorless orthorhombic crystal or a white powder. It is a stable compound that does not readily decompose at high temperatures. While only slightly soluble in water, it is soluble in acids. This compound exhibits good heat resistance, a large elastic coefficient, and resistance to corrosion and wear.

The key quantitative properties of anhydrous **magnesium metaborate** are summarized in the table below for easy reference.

Property	Value
Molecular Formula	B ₂ MgO ₄
Molar Mass	109.92 g/mol
Density	2.300 g/cm ³
Melting Point	988 °C
Boiling Point	162 °C (at 101,325 Pa)
Vapor Pressure	0.036 Pa at 25 °C
Water Solubility	Slightly soluble

Experimental Protocols for Synthesis

Several methods have been established for the synthesis of **magnesium metaborate** and related compounds. The following sections detail the methodologies for key experimental protocols.

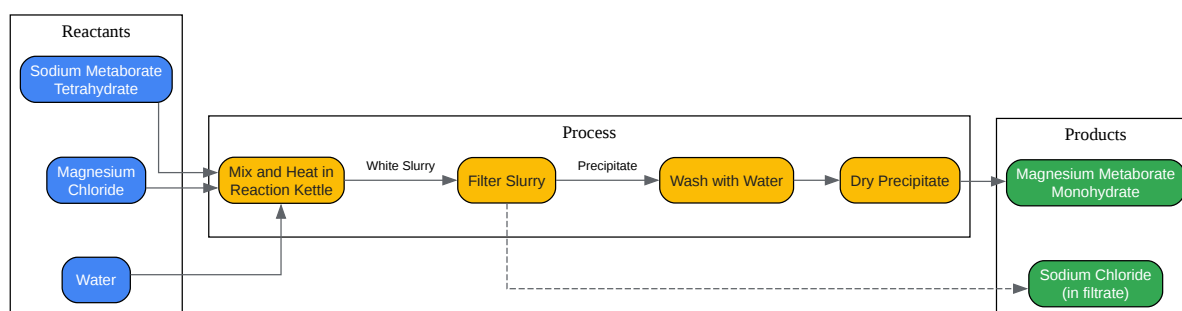
This method relies on the reaction between sodium metaborate tetrahydrate and magnesium chloride in an aqueous solution to precipitate **magnesium metaborate** monohydrate.

Protocol:

- Add sodium metaborate tetrahydrate (NaBO₂·4H₂O), magnesium chloride (MgCl₂), and a specific amount of water to a reaction kettle.
- Heat the mixture, which will lead to the formation of a white precipitate of **magnesium metaborate**.
- Filter the resulting slurry to separate the precipitate.
- Wash the collected precipitate with water to remove any soluble impurities.

- Dry the washed product to obtain the final **magnesium metaborate** product.

The overall chemical reaction is: $2\text{NaBO}_2 \cdot 4\text{H}_2\text{O} + \text{MgCl}_2 \rightarrow \text{Mg}(\text{BO}_2)_2 \cdot \text{H}_2\text{O} + 2\text{NaCl} + 7\text{H}_2\text{O}$



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Synthesis of **Magnesium Metaborate** via Precipitation

Magnesium metaborate can also be prepared through the reaction of boric acid with magnesium hydroxide.

Protocol:

- Combine magnesium hydroxide ($\text{Mg}(\text{OH})_2$) and boric acid (H_3BO_3) in a suitable reaction vessel.
- Allow the reactants to react, typically with stirring and potentially gentle heating to drive the reaction to completion.
- The reaction yields **magnesium metaborate** and water.
- Isolate the solid product through filtration and dry to obtain pure **magnesium metaborate**.

The chemical equation for this reaction is: $\text{Mg(OH)}_2 + 2\text{H}_3\text{BO}_3 \rightarrow \text{Mg(H}_3\text{BO}_3)_2 + 2\text{H}_2\text{O}$

This high-temperature method is employed to synthesize magnesium borate whiskers ($\text{Mg}_2\text{B}_2\text{O}_5$) using a molten salt medium which facilitates the reaction between magnesium oxide and boron trioxide.

Protocol:

- Prepare a mixture of magnesium hydroxide (Mg(OH)_2) and boric acid (H_3BO_3) with a specific molar ratio (e.g., B/Mg ratio of 1.5:1), along with a salt such as sodium chloride (NaCl) which will serve as the molten medium.
- Heat the mixture in an electric furnace. Between 100-250 °C, boric acid decomposes to boron trioxide (B_2O_3) and water. In the same temperature range, magnesium hydroxide decomposes to magnesium oxide (MgO) and water.
- Continue heating to above the melting point of B_2O_3 (~450 °C) and NaCl (~801 °C).
- At approximately 630 °C, an exothermic reaction occurs where MgO particles dissolve in the molten mixture and react with B_2O_3 to form $\text{Mg}_2\text{B}_2\text{O}_5$ whiskers.
- Maintain the reaction at a target temperature (e.g., 800 °C) for a set duration (e.g., 2 hours) to allow for whisker growth.
- After cooling, the molten salt can be dissolved in water to isolate the magnesium borate whiskers.
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